

An In-depth Technical Guide to 25B-NBF Hydrochloride

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Compound of Interest

Compound Name: 25B-NBF (hydrochloride)

CAS No.: 1539266-17-5

Cat. No.: B593100

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For Researchers, Scientists, and Drug Development Professionals

Introduction

25B-NBF hydrochloride, also known by its synonym 2C-B-NBF, is a potent synthetic phenethylamine and a derivative of the psychedelic compound 2C-B.[1][2] Its full chemical name is 4-bromo-N-[(2-fluorophenyl)methyl]-2,5-dimethoxy-benzeneethanamine, monohydrochloride.[3] This compound is of significant interest in pharmacological research and forensic analysis due to its potent interaction with serotonin receptors.[1][3] This technical guide provides a comprehensive overview of the synthesis, chemical properties, pharmacology, and analytical characterization of 25B-NBF hydrochloride.

Chemical Properties and Data

A summary of the key chemical identifiers and properties of 25B-NBF hydrochloride is presented in the table below.

Property	Value	Source
Molecular Formula	C17H19BrFNO2 • HCl	[3]
Molecular Weight	404.7 g/mol	[3]
Formal Name	4-bromo-N-[(2-fluorophenyl)methyl]-2,5-dimethoxybenzeneethanamine, monohydrochloride	[3]
Synonyms	2C-B-NBF, NBF-2C-B	[1][2][3][4]
CAS Number	1539266-17-5	[3]

Synthesis of 25B-NBF Hydrochloride

The synthesis of 25B-NBF hydrochloride can be achieved through a reductive amination reaction between 2C-B (4-bromo-2,5-dimethoxyphenethylamine) and 2-fluorobenzaldehyde, followed by conversion to the hydrochloride salt.[1]

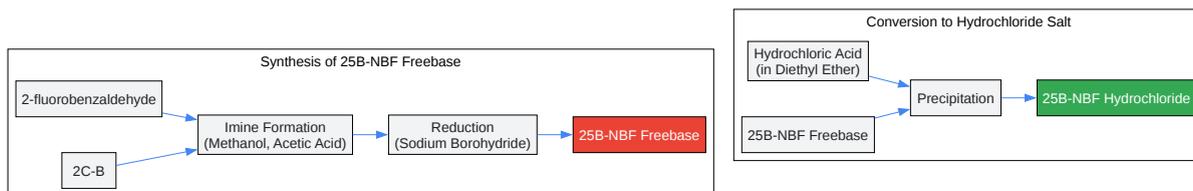
Experimental Protocol: Synthesis of 2-(4-bromo-2,5-dimethoxyphenyl)-N-(2-fluorobenzyl)ethanamine (25B-NBF freebase)

- **Reaction Setup:** In a suitable reaction vessel, dissolve 2C-B (1.0 g, 3.84 mmol) in 20 mL of methanol. To this solution, add 2-fluorobenzaldehyde (0.52 g, 4.22 mmol) and 0.2 mL of glacial acetic acid.[1]
- **Imine Formation:** Stir the reaction mixture at room temperature for 1 hour. This allows for the formation of the corresponding imine intermediate.[1]
- **Reduction:** Cool the reaction mixture to 0°C using an ice bath. Add sodium borohydride (0.22 g, 5.76 mmol) portion-wise over a period of 15 minutes. It is crucial to maintain the reaction temperature below 10°C during this step.[1]

- **Work-up:** After the addition of sodium borohydride is complete, continue stirring the mixture for an additional hour at room temperature. Subsequently, remove the methanol under reduced pressure.
- **Extraction:** To the residue, add 50 mL of water and extract the aqueous layer three times with 30 mL of dichloromethane. Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- **Purification:** Filter the solution and concentrate the solvent under reduced pressure to yield the crude 25B-NBF freebase, which can be further purified by column chromatography.

Experimental Protocol: Conversion to Hydrochloride Salt

- **Dissolution:** Dissolve the purified 25B-NBF freebase in a minimal amount of anhydrous diethyl ether (approximately 20 mL).^[1]
- **Precipitation:** While stirring the solution, add a 2 M solution of hydrochloric acid in diethyl ether dropwise. Continue the addition until no further precipitation is observed.^[1]
- **Isolation and Washing:** Collect the resulting white precipitate by vacuum filtration. Wash the solid with two 10 mL portions of cold, anhydrous diethyl ether.^[1]
- **Drying:** Dry the product under vacuum to a constant weight to yield 25B-NBF hydrochloride as a white solid.^[1]



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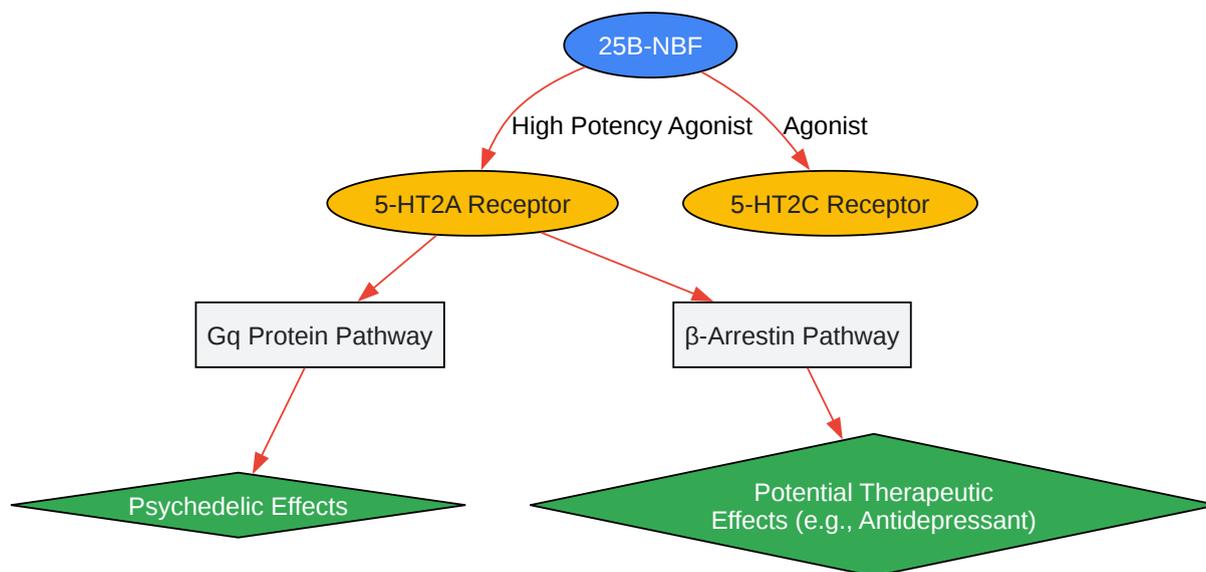
Caption: Synthetic pathway for 25B-NBF hydrochloride.

Pharmacology and Mechanism of Action

25B-NBF is a derivative of the phenethylamine hallucinogen 2C-B.[2][3] The addition of an N-(2-fluorobenzyl) group to the 2C-B structure significantly enhances its potency at serotonin receptors.[1] Specifically, 25B-NBF acts as a highly potent partial agonist for the human 5-HT_{2A} receptor and is also a potent agonist for the 5-HT_{2C} receptor.[2][3][5][6]

The interaction of 25B-NBF with the 5-HT_{2A} receptor is of particular interest, as this receptor is a key target for psychedelic drugs and is implicated in various neuropsychiatric conditions.[1] The binding affinity of 25B-NBF for human 5-HT_{2A} receptors has been reported with a pK_i value of 8.57.[3][6] For rat 5-HT_{2C} receptors, the pK_i value is 7.73.[3][6]

Recent studies have explored the therapeutic potential of N-(2-fluorobenzyl) phenethylamine analogs, including 25B-NBF, as novel antidepressants with a rapid onset of action and a favorable safety profile.[5][7]



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Caption: Simplified signaling pathway of 25B-NBF.

Metabolism

The in vitro metabolism of 25B-NBF has been investigated in human hepatocytes.[6] The compound undergoes extensive metabolism, with an estimated elimination half-life of 29.7 minutes and a hepatic extraction ratio of 0.80.[6] The primary metabolic pathways include:[6]

- Hydroxylation
- Demethylation
- N-dearylation
- Glucuronidation
- Sulfation

- Cysteine conjugation
- Acetylation

These metabolic transformations are carried out by multiple cytochrome P450 (CYP) and UDP-glucuronosyltransferase (UGT) enzymes.[6]

Analytical Characterization

The identification and quantification of 25B-NBF hydrochloride in forensic and research samples are crucial. High-resolution mass spectrometry (HRMS) is a key analytical technique for this purpose. The fragmentation patterns of 25B-NBF under electrospray ionization (ESI) conditions have been studied to aid in its identification.[3]

Legal Status

It is important to note that 25B-NBF is a controlled substance in several jurisdictions. In the United Kingdom, it is classified as a Class A drug under the Misuse of Drugs Act 1971.[2] In Sweden, it is listed as a narcotic substance.[2] Researchers and scientists must ensure compliance with all local and national regulations regarding the handling and use of this compound.

Conclusion

25B-NBF hydrochloride is a potent N-benzylphenethylamine with significant activity at serotonin 5-HT_{2A} and 5-HT_{2C} receptors. Its unique pharmacological profile makes it a valuable tool for research into the function of these receptors and a compound of interest for potential therapeutic applications. The synthetic and analytical methodologies outlined in this guide provide a foundation for researchers working with this compound. As with any psychoactive substance, adherence to all legal and safety regulations is paramount.

References

- 25B-NBF. Wikipedia. Available from: [\[Link\]](#)
- 25C-NBF. precisionFDA. Available from: [\[Link\]](#)
- 25B-NBF. Wikidata. Available from: [\[Link\]](#)

- Scheme 1. Synthesis of 25F-, 25C-, 25B-, and 25I-NBOMe·HCl Derivatives... ResearchGate. Available from: [\[Link\]](#)
- The psychedelic phenethylamine 25C-NBF, a selective 5-HT2A agonist, shows psychoplastogenic properties and rapid antidepressant effects in male rodents. ResearchGate. Available from: [\[Link\]](#)
- Analysis of 25I-NBOMe, 25B-NBOMe, 25C-NBOMe and Other Dimethoxyphenyl-N-[(2-Methoxyphenyl) Methyl]Ethanamine Derivatives on Blotter Paper. PMC. Available from: [\[Link\]](#)
- In Vitro Metabolism of 25B-NBF, 2-(4-Bromo-2,5-Dimethoxyphenyl)-N-(2-Fluorobenzyl)ethanamine, in Human Hepatocytes Using Liquid Chromatography–Mass Spectrometry. PMC. Available from: [\[Link\]](#)
- 25C-NBF (hydrochloride). Bertin Bioreagent. Available from: [\[Link\]](#)
- 25B-NB. Wikipedia. Available from: [\[Link\]](#)
- 25B-NBOMe. Wikipedia. Available from: [\[Link\]](#)
- The psychedelic phenethylamine 25C-NBF, a selective 5-HT2A agonist, shows psychoplastogenic properties and rapid antidepressant effects in male rodents. ResearchGate. Available from: [\[Link\]](#)
- 25I-NBF. Wikipedia. Available from: [\[Link\]](#)

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Sources

- [1. 25C-NBF hydrochloride | 1539266-21-1 | Benchchem \[benchchem.com\]](#)
- [2. 25B-NBF - Wikipedia \[en.wikipedia.org\]](#)
- [3. caymanchem.com \[caymanchem.com\]](#)

- [4. 25B-NBF - Wikidata \[wikidata.org\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. In Vitro Metabolism of 25B-NBF, 2-\(4-Bromo-2,5-Dimethoxyphenyl\)-N-\(2-Fluorobenzyl\)ethanamine, in Human Hepatocytes Using Liquid Chromatography–Mass Spectrometry - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
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